

# Diethyl pimelate chemical properties and structure

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## Diethyl Pimelate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical properties and structure of **diethyl pimelate**, a key organic compound with applications in various scientific fields. The information is presented to support research and development activities, offering concise data and structural visualizations.

### **Core Chemical Properties**

**Diethyl pimelate** is a colorless liquid with a fruity odor.[1] It is the diethyl ester of pimelic acid. Key quantitative properties are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C11H20O4	[2][3][4][5]
Molecular Weight	216.27 g/mol	[1][2][3]
IUPAC Name	diethyl heptanedioate	[2]
CAS Number	2050-20-6	[2][4][5][6]
SMILES	CCOC(=0)CCCCCC(=0)OCC	[7]
Melting Point	-24 °C	[6][7]
Boiling Point	267.6 °C at 760 mmHg149 °C at 18 Torr192-194 °C at 100 mmHg	[3][6][7]
Density	0.9928 g/cm³ at 20 °C0.996 g/cm³0.994 g/mL at 25 °C	[3][6][7]
Refractive Index	n20/D 1.430 (lit.)	[3][7]
Solubility	1.97 g/L in water (slightly soluble)	[1][7]
Flash Point	117.4 °C93 °C (lit.)	[7][8]
Vapor Pressure	0.0081 mmHg at 25°C	[7]
LogP	2.06310	[7]
Hydrogen Bond Acceptor Count	4	[1][7]
Rotatable Bond Count	10	[1][7]

#### **Chemical Structure**

The structure of **diethyl pimelate** consists of a seven-carbon dicarboxylic acid backbone (pimelic acid) where the carboxylic acid groups at positions 1 and 7 are esterified with ethanol.

Caption: 2D chemical structure of diethyl pimelate.



#### **Experimental Protocols**

While a specific, detailed experimental protocol for the synthesis of **diethyl pimelate** is not readily available in the surveyed literature, its synthesis would typically be achieved through the Fischer esterification of pimelic acid with an excess of ethanol in the presence of a strong acid catalyst, such as sulfuric acid. The reaction mixture is usually heated to drive the equilibrium towards the formation of the ester. Purification is then carried out, often by distillation under reduced pressure.

### Safety and Handling

**Diethyl pimelate** is considered a combustible liquid and may cause skin and serious eye irritation.[2] It may also cause respiratory irritation.[2] Proper personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and appropriate respiratory protection, should be worn when handling this compound.[8][9] Work should be conducted in a well-ventilated area, and the substance should be stored in a cool, dry place away from sources of ignition.[8][9] In case of contact with eyes or skin, flush with copious amounts of water for at least 15 minutes and seek medical attention.[8][9] If inhaled, move to fresh air.[9] If ingested, do not induce vomiting and seek immediate medical attention.[9]

#### **Spectroscopic Data**

Spectroscopic data for **diethyl pimelate**, including 1H NMR, 13C NMR, and mass spectrometry, are available in various databases such as the NIST WebBook and ChemicalBook.[4][5][10] This data is crucial for the structural elucidation and purity assessment of the compound. Researchers are encouraged to consult these resources for detailed spectral information.

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